

Technical Support Center: Safe Disposal of 2-Bromovaleric Acid Waste

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Compound of Interest

Compound Name: 2-Bromovaleric acid

Cat. No.: B146089

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This guide provides detailed information for researchers, scientists, and drug development professionals on the safe handling and disposal of waste containing **2-Bromovaleric acid**. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Summary of Chemical Data

2-Bromovaleric acid is a corrosive and toxic halogenated organic compound requiring specialized disposal procedures.^{[1][2][3]} Key properties and safety information are summarized below.

Property	Value	Reference
CAS Number	584-93-0	[2][4]
Molecular Formula	C5H9BrO2	[3][5]
Molecular Weight	181.03 g/mol	[2][4][5]
Appearance	Colorless to pale yellow liquid with a pungent odor.	[2]
Density	1.381 g/mL at 25 °C	[2][3][4]
Boiling Point	132-136 °C / 25 mmHg	[2][4][6]
Solubility	Soluble in water.	
Flash Point	> 110 °C (230 °F)	[2][4]
Hazard Class	8 (Corrosive), 6.1 (Toxic)	[2][4][7]
Signal Word	Danger	[4]
Primary Hazards	Toxic if swallowed, inhaled, or in contact with skin.[3] Causes severe skin burns and eye damage.[4]	

Frequently Asked Questions (FAQs)

Q1: What is **2-Bromovaleric acid** and why is its waste considered hazardous? A1: **2-Bromovaleric acid** (also known as 2-bromopentanoic acid) is a halogenated carboxylic acid. [1] Its waste is classified as hazardous due to multiple characteristics: it is corrosive, acutely toxic upon ingestion, inhalation, or skin contact, and as a halogenated organic compound, it requires specific disposal methods to prevent environmental harm.[2][3][8]

Q2: Can I dispose of **2-Bromovaleric acid** waste down the sink? A2: No. Under no circumstances should organic liquids, especially halogenated organic compounds, be disposed of down a sink or sewer drain.[8][9] This is prohibited by hazardous waste regulations to prevent environmental contamination and damage to plumbing infrastructure.[8]

Q3: How should I store **2-Bromovaleric acid** waste before disposal? A3: All **2-Bromovaleric acid** waste must be collected in a designated, leak-proof container with a screw-top cap that can be tightly sealed.^[9] The container must be clearly labeled as "Hazardous Waste: Halogenated Organic Waste" and list "**2-Bromovaleric acid**" as a component.^[9] Store the container in a cool, dry, well-ventilated area away from incompatible materials like strong bases and oxidizing agents.^[10]

Q4: Is it necessary to neutralize the acidity of the waste before disposal? A4: While neutralization can make the waste less corrosive, the resulting solution is still considered hazardous waste because it contains a regulated brominated organic compound.^{[11][12]} Some institutional safety protocols may require neutralization of corrosive waste. If you perform neutralization, it must be done carefully, and the neutralized waste must still be collected for disposal by a certified hazardous waste contractor.^{[12][13]}

Q5: If I neutralize the waste, is it then safe for drain disposal? A5: No. Neutralizing the acid only addresses the corrosive characteristic (pH). The solution still contains the toxic, halogenated organic molecule.^[12] Therefore, the neutralized solution must be collected and disposed of as hazardous aqueous waste.^[12]

Q6: What should I do with materials contaminated with **2-Bromovaleric acid**, such as gloves, bench liners, or empty containers? A6: All solid materials that have come into contact with **2-Bromovaleric acid** are considered hazardous waste.^[12] This includes personal protective equipment (PPE), spill cleanup materials, and empty chemical containers. These items should be collected in a designated solid hazardous waste container and disposed of through your institution's environmental health and safety (EHS) office.^[12]

Troubleshooting Guide

Issue	Recommended Action
Accidental mixing of 2-Bromovaleric acid waste with non-halogenated solvent waste.	The entire mixture must now be classified and treated as halogenated hazardous waste. ^[9] Immediately label the container to reflect its new contents and ensure it is segregated for proper disposal. The cost of disposing of mixed waste is significantly higher. ^[8]
A small spill of 2-Bromovaleric acid occurs in a fume hood.	Wearing appropriate PPE (gloves, goggles, lab coat), cover the spill with an inert absorbent material like sand, silica gel, or a commercial acid binder. ^[10] Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal. ^{[10][12]}
The waste container becomes hot or releases fumes during neutralization.	This indicates a strong exothermic reaction. Immediately stop adding the neutralizing agent. If safe to do so, place the container in an ice bath to cool it down. ^[13] Ensure the procedure is being performed within a certified chemical fume hood to control vapor release. ^[13] Proceed with adding the neutralizing agent much more slowly once the reaction has subsided.

Experimental Protocols

Protocol 1: Waste Collection and Segregation

- **Designate a Container:** Select a chemically compatible, sealable container (e.g., a high-density polyethylene jug) exclusively for halogenated organic waste.^[8]
- **Label Correctly:** Before adding any waste, affix a hazardous waste label. Write "Halogenated Organic Waste" and list all components, including "**2-Bromovaleric acid**".^[9]
- **Segregate Waste Streams:** Collect all waste containing **2-Bromovaleric acid**, including rinsates from glassware, in this designated container. Do not mix with non-halogenated

solvents, as this will classify the entire volume as the more expensive-to-dispose-of halogenated waste.[8][9]

- **Store Safely:** Keep the waste container closed at all times except when adding waste.[9] Store it in a designated satellite accumulation area that is well-ventilated and away from incompatible chemicals.[10]

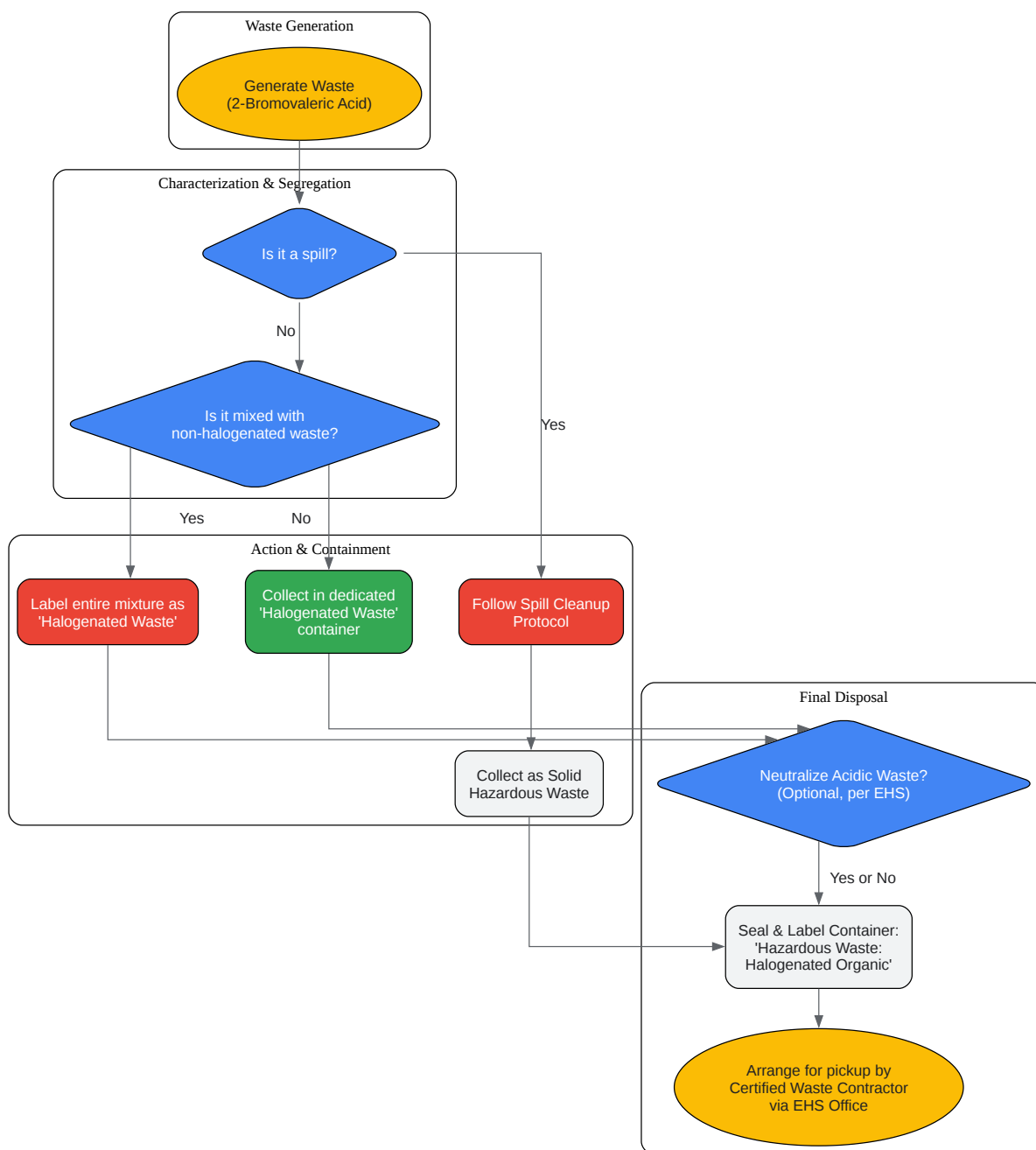
Protocol 2: Neutralization of Acidic Waste (if required)

Note: This procedure should only be performed by trained personnel in a chemical fume hood while wearing full PPE, including a face shield.[13]

- **Prepare a Base Solution:** Prepare a dilute solution of sodium bicarbonate or sodium carbonate in a separate, larger container.
- **Cool the Acid Waste:** Place the container of **2-Bromovaleric acid** waste into an ice water bath to dissipate heat generated during neutralization.[13]
- **Slow Addition:** While stirring the acid waste gently, slowly add the dilute base solution in small increments.
- **Monitor pH:** Periodically check the pH of the mixture using pH indicator strips. Continue adding base until the pH is stable between 6.0 and 8.0.[12]
- **Final Disposal:** The resulting neutralized solution is still hazardous. Seal the container, ensure it is properly labeled as "Neutralized Halogenated Waste," and arrange for disposal through your institution's EHS office.[12]

Visual Workflow for Disposal

The following diagram outlines the decision-making process for the safe disposal of **2-Bromovaleric acid** waste.



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